

Chiral Separation of Fenoxaprop Enantiomers by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Fenoxaprop, (-)-

CAS No.: 113776-21-9

Cat. No.: B15722565

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Application Note and Protocol

Introduction

Fenoxaprop is a chiral herbicide widely used for the post-emergence control of grassy weeds in various crops. It exists as a racemic mixture of two enantiomers: the herbicidally active R-(+)-enantiomer (fenoxaprop-P) and the less active S-(-)-enantiomer. Due to the differences in biological activity and potential environmental impact, regulatory bodies and researchers require reliable analytical methods to separate and quantify these enantiomers. This document provides a detailed application note and protocol for the chiral separation of fenoxaprop enantiomers using High-Performance Liquid Chromatography (HPLC), intended for researchers, scientists, and professionals in drug development and agrochemical analysis.

The method outlined below utilizes a polysaccharide-based chiral stationary phase (CSP) to achieve baseline separation of the fenoxaprop-ethyl enantiomers. Polysaccharide-based CSPs, such as those derived from cellulose and amylose, are renowned for their broad applicability in resolving a wide range of chiral compounds.

Data Presentation

The following table summarizes the quantitative data obtained for the chiral separation of fenoxaprop-ethyl enantiomers using a Lux 5 µm Cellulose-2 column.

Parameter	Value
Chiral Stationary Phase	Lux 5 µm Cellulose-2
Enantiomer 1 Retention Time (t R1)	7.916 min
Enantiomer 2 Retention Time (t R2)	8.499 min
Resolution (R s)	1.12

Experimental Protocols

This section provides a detailed methodology for the chiral HPLC separation of fenoxaprop enantiomers.

1. Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column thermostat, and a UV detector is required.
- Chiral Column: Lux® 5 µm Cellulose-2, 250 x 4.6 mm (Phenomenex, Torrance, CA, USA) or equivalent.
- Chemicals and Reagents:
 - Methanol (HPLC grade)
 - Ammonium bicarbonate (NH₄HCO₃)
 - Diethylamine (DEA)
 - Water (HPLC grade)
 - Fenoxaprop-ethyl racemic standard

- Sample Preparation:
 - Prepare a stock solution of racemic fenoxaprop-ethyl in methanol at a concentration of 1 mg/mL.
 - Dilute the stock solution with the mobile phase to a working concentration of 10 µg/mL.

2. Chromatographic Conditions

- Mobile Phase: Methanol / 20mM Ammonium Bicarbonate + 0.1% Diethylamine (90:10, v/v). The aqueous portion of the mobile phase should be prepared by dissolving the appropriate amount of ammonium bicarbonate in HPLC grade water and adding diethylamine.
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Column Temperature: 22°C.[\[1\]](#)
- Detection Wavelength: 230 nm.
- Injection Volume: 10 µL.

3. System Suitability

Before sample analysis, the chromatographic system should be equilibrated with the mobile phase until a stable baseline is achieved. A system suitability test should be performed by injecting the racemic fenoxaprop-ethyl standard six times. The resolution (R_s) between the two enantiomer peaks should be ≥ 1.0 , and the relative standard deviation (RSD) for the peak areas should be $\leq 2.0\%$.

4. Analysis Procedure

- Equilibrate the Lux 5 µm Cellulose-2 column with the mobile phase at a flow rate of 1.0 mL/min for at least 30 minutes.
- Set the column temperature to 22°C and the UV detector to 230 nm.
- Inject 10 µL of the prepared fenoxaprop-ethyl working standard solution.

- Record the chromatogram and identify the peaks corresponding to the two enantiomers based on their retention times.
- Quantify the individual enantiomers by integrating the peak areas.

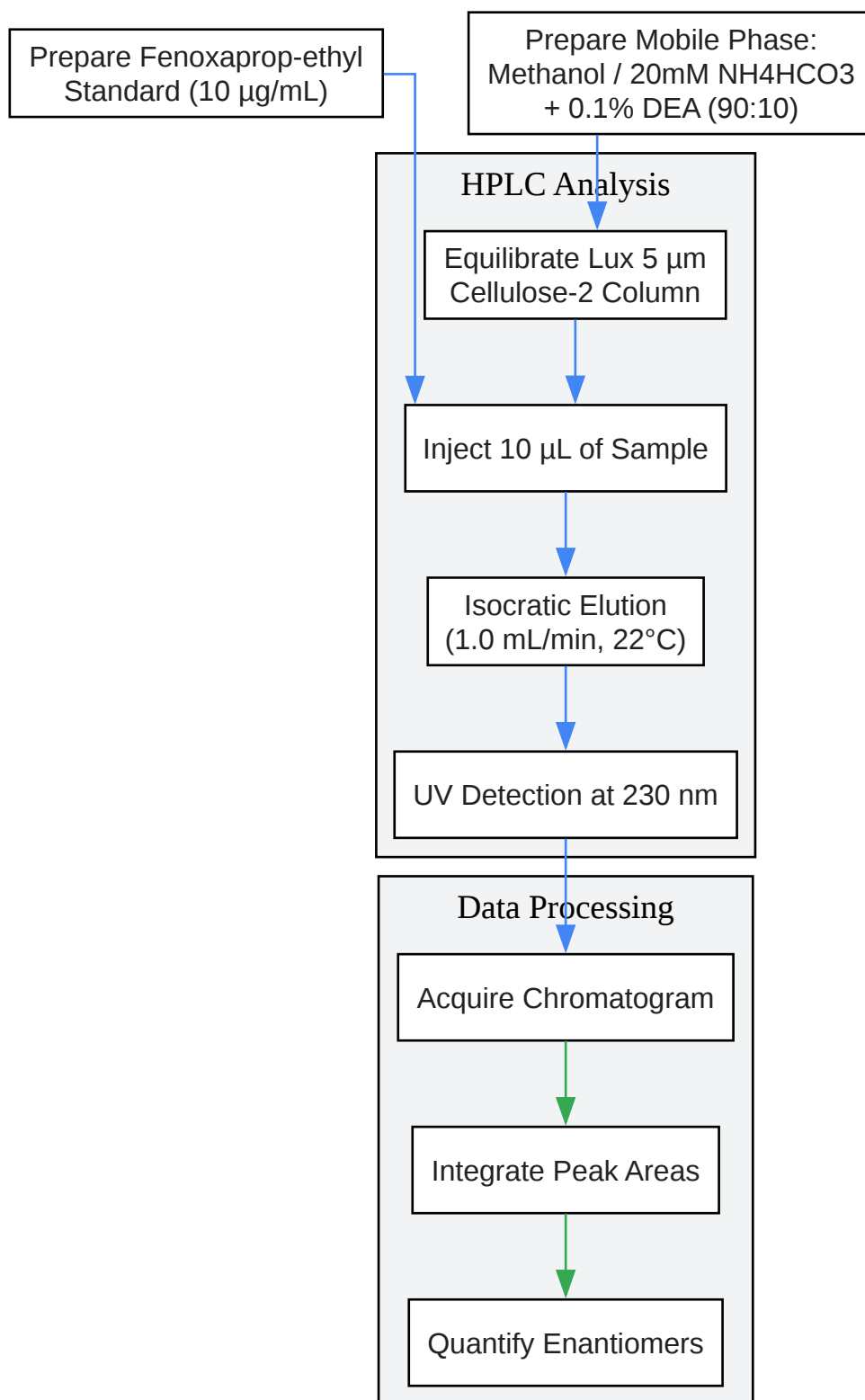
Method Development and Alternative Conditions

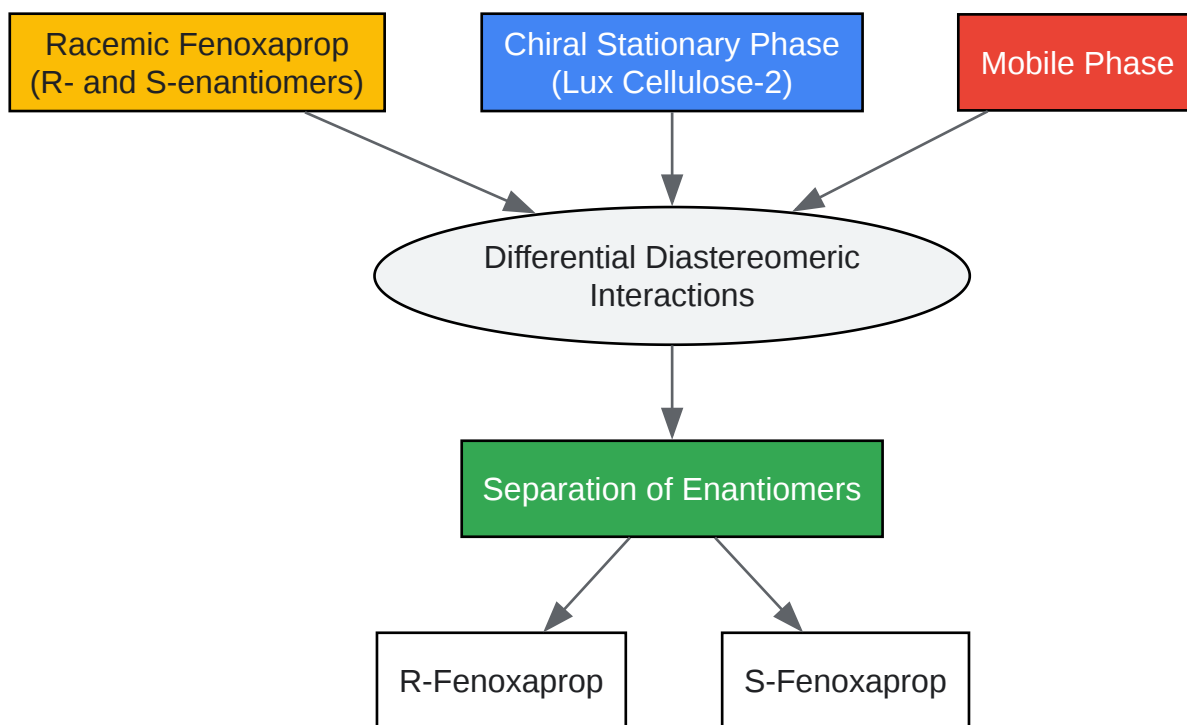
For method development and optimization, other chiral stationary phases and mobile phase compositions can be explored. An alternative method involves the use of an amylose-based CSP.

- Alternative Chiral Stationary Phase: Amylose tris(3,5-dimethylphenylcarbamate) (e.g., Chiralpak® AD).
- Alternative Mobile Phase: A normal-phase mobile phase consisting of isooctane, propan-2-ol, and trifluoroacetic acid can be employed. The exact ratio should be optimized to achieve the desired separation.[\[2\]](#)

Visualizations

Experimental Workflow for Chiral HPLC Separation





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References

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- 2. Fenoxaprop-P-ethyl [[cipac.org](https://www.cipac.org)]
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